

A Technical Guide to Commercial Deuterated Fructose for Researchers

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Compound of Interest

Compound Name: *D-Fructose-d2-1*

Cat. No.: *B12392360*

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For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of commercially available deuterated fructose, its applications in metabolic research, and detailed experimental considerations. This document outlines key suppliers, product specifications, and methodologies for utilizing deuterated fructose as a tracer in metabolic flux analysis and related studies.

Commercial Suppliers and Product Specifications

The selection of a suitable deuterated fructose product is critical for the accuracy and reproducibility of experimental results. Several reputable commercial suppliers offer a range of deuterated fructose isotopes with varying specifications. The following tables summarize the currently available products, providing a comparative overview of their key quantitative data.

Supplier	Product Name	Catalog Number	Isotopic Purity	Chemical Purity	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich	D-Fructose-1,1,3,4,5,6,6-d7	729051	97 atom % D	99% (CP)	C ₆ D ₇ H ₅ O ₆	187.20[1]
Santa Cruz Biotechnology	D-Fructose-d7	sc-221455	-	-	C ₆ H ₅ D ₇ O ₆	187.17[2]
MedchemExpress	D-Fructose-d7	HY-N7092S10	99.9%	-	C ₆ H ₅ D ₇ O ₆	187.20[3]
United States Biological	D-Fructose-d7	163378	-	Highly Purified	C ₆ H ₅ D ₇ O ₆	187.2[4]
BOC Sciences	D-Fructose-[6,6-d2]	-	≥98% atom D	≥99% by CP	C ₆ H ₁₀ D ₂ O ₆	-[5]
CLEARSY NTH	D-[UL-D7]fructose	CS-OC-00322	-	-	C ₆ D ₇ H ₅ O ₆	187.2[6]

Key Applications in Research

Deuterated fructose is a powerful tool for investigating various aspects of metabolism, particularly in the context of diseases such as diabetes, non-alcoholic fatty liver disease (NAFLD), and cancer. Its primary application lies in metabolic flux analysis, where it serves as a tracer to elucidate the pathways of fructose metabolism and its contribution to various metabolic pools.

The metabolism of fructose, or fructolysis, primarily occurs in the liver and follows a pathway distinct from that of glucose.[7][8] This unique metabolic route makes deuterated fructose an invaluable tracer for studying hepatic metabolism.

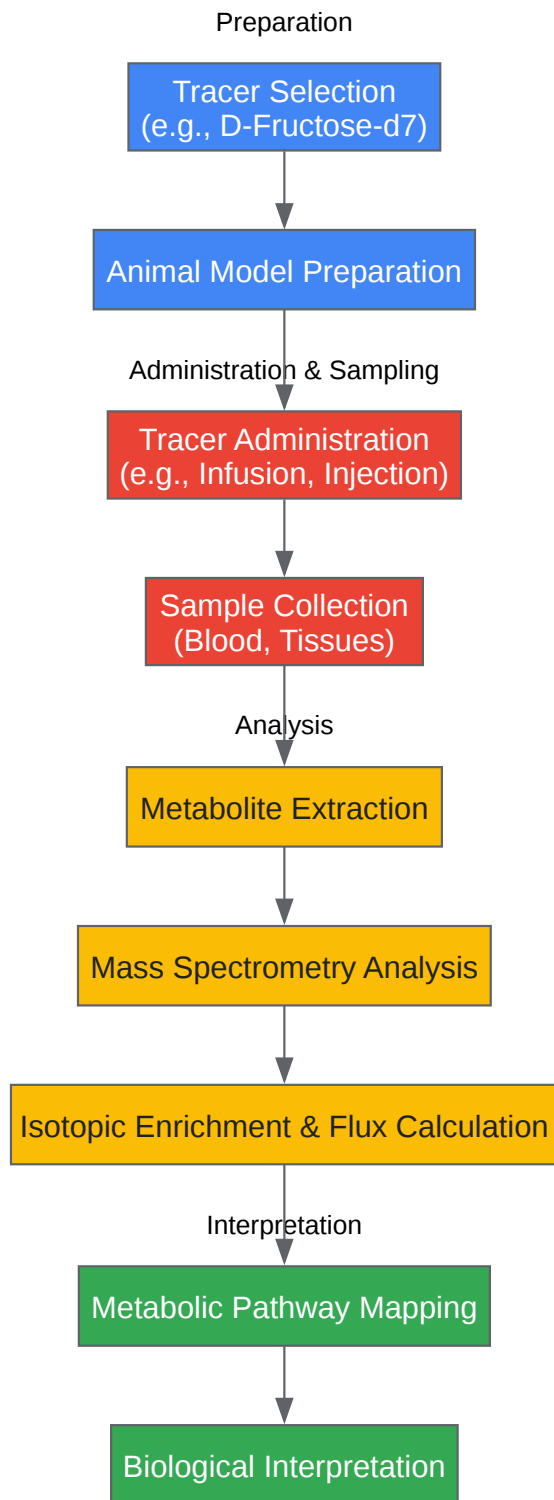
Experimental Protocols

The successful application of deuterated fructose in research necessitates well-defined experimental protocols. The following sections provide an overview of a typical workflow for a metabolic flux analysis experiment using deuterated fructose.

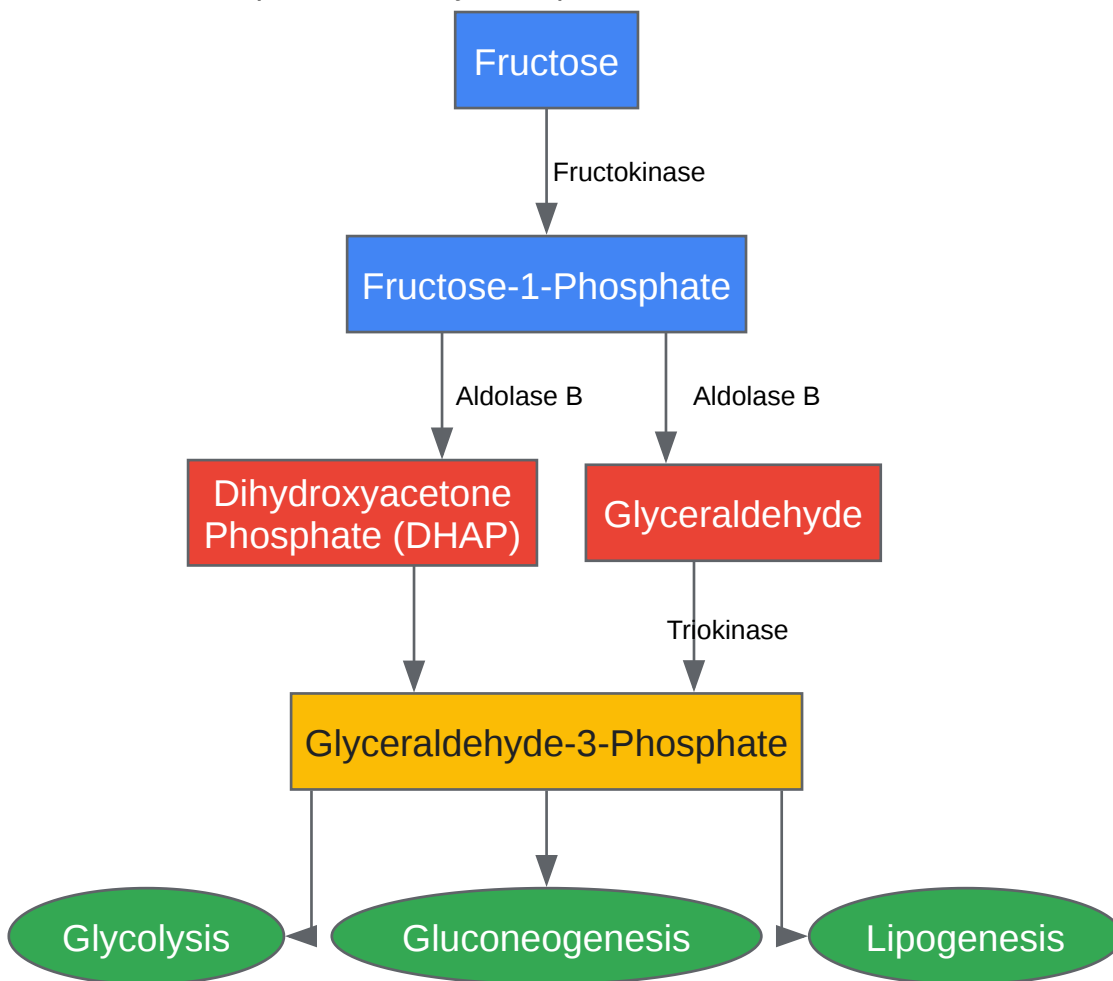
In Vivo Isotope Tracing Experimental Workflow

A generalized workflow for an in vivo metabolic flux analysis study using deuterated fructose is outlined below. This process involves the administration of the deuterated tracer to a model organism, followed by sample collection and analysis to determine the isotopic enrichment in various metabolites.

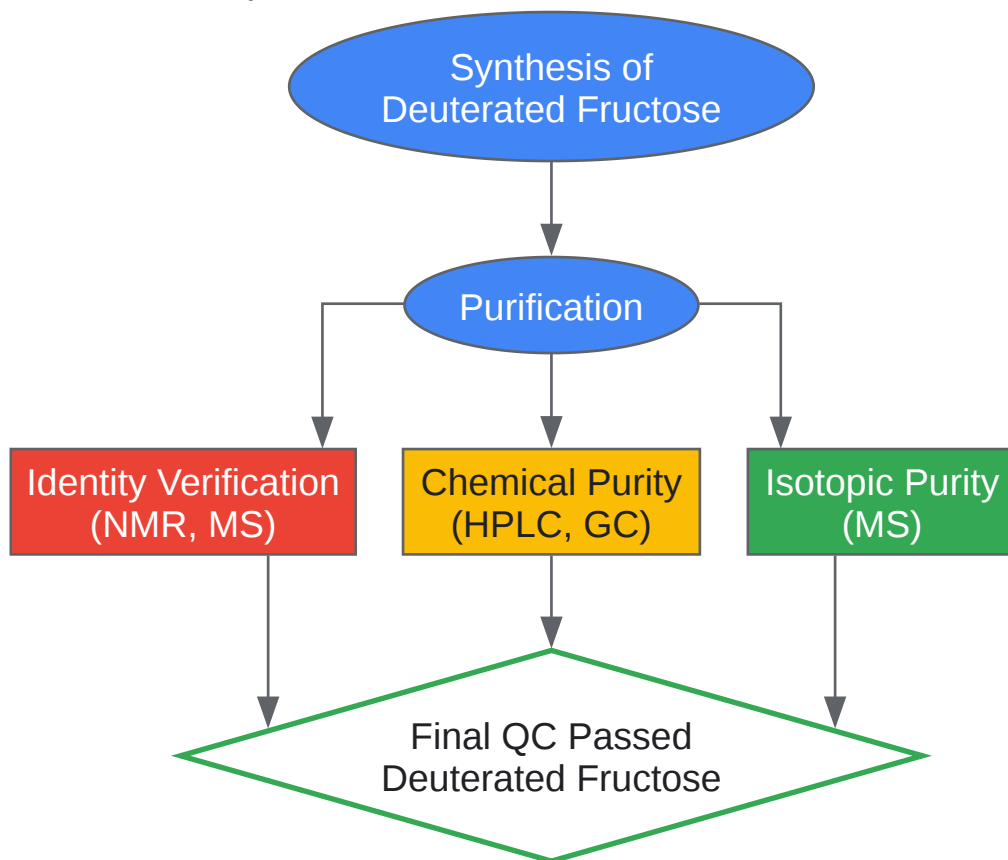
Experimental Workflow for In Vivo Metabolic Flux Analysis



Simplified Pathway of Hepatic Fructose Metabolism



Quality Control Workflow for Deuterated Fructose



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